

# Erucyl Methane Sulfonate: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *Erucyl methane sulfonate*

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This technical guide provides an in-depth overview of the material safety information for **erucyl methane sulfonate**. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for this compound, this guide incorporates data for **erucyl methane sulfonate** where available, and leverages safety information from the closely related and well-studied alkylating agent, ethyl methanesulfonate (EMS), to provide a comprehensive hazard assessment. Researchers should handle **erucyl methane sulfonate** with the same precautions as a known mutagen and potential carcinogen.

## Chemical and Physical Properties

This section outlines the known chemical and physical properties of **erucyl methane sulfonate**, with comparative data from ethyl methanesulfonate for context.

Property	Erucyl Methane Sulfonate	Ethyl Methanesulfonate (for comparison)
CAS Number	102542-59-6 <a href="#">[1]</a>	62-50-0 <a href="#">[2]</a>
Molecular Formula	C <sub>23</sub> H <sub>46</sub> O <sub>3</sub> S <a href="#">[1]</a>	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub> S <a href="#">[2]</a>
Molecular Weight	402.68 g/mol <a href="#">[1]</a>	124.16 g/mol <a href="#">[2]</a>
Appearance	Not specified; likely a waxy solid or viscous liquid at room temperature	Clear, colorless to yellow liquid <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	Not available	213-214 °C at 760 mmHg
Melting Point	Not available	< -25 °C
Flash Point	Not available	100 °C (212 °F) <a href="#">[2]</a>
Solubility	Not available; likely soluble in organic solvents	Miscible with water <a href="#">[4]</a>
Density	Not available	1.160 g/cm <sup>3</sup>
Vapor Pressure	Not available	0.27 hPa at 25 °C
Storage Temperature	-20°C <a href="#">[5]</a>	Room temperature
Purity	>99% <a href="#">[1]</a>	Not applicable

## Hazard Identification and Toxicological Profile

While specific toxicological data for **erucyl methane sulfonate** is not readily available, the presence of the methanesulfonate ester functional group suggests a high potential for alkylating activity, similar to ethyl methanesulfonate. Alkyl methanesulfonates are known to be potent mutagens and carcinogens.

Hazard Category	Inferred Hazards for Erucyl Methane Sulfonate (based on EMS data)
Acute Toxicity	Harmful if swallowed.[3]
Skin Corrosion/Irritation	Causes skin irritation.[5]
Serious Eye Damage/Irritation	Causes serious eye irritation.[5]
Respiratory/Skin Sensitization	May cause respiratory irritation.[5]
Germ Cell Mutagenicity	Suspected to cause genetic defects.[3]
Carcinogenicity	Suspected of causing cancer. Ethyl methanesulfonate is listed as reasonably anticipated to be a human carcinogen.[3]
Reproductive Toxicity	Possible risk of impaired fertility or harm to the unborn child.[3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[5]
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.
Aspiration Hazard	Data not available.

Warning: **Erucyl methane sulfonate** should be handled as a potential carcinogen and mutagen. All exposure routes (inhalation, ingestion, skin contact) should be avoided.

## Experimental Protocols

### General Handling and Storage

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area at -20°C.[5]  
Keep away from oxidizing agents and strong bases.

Handling:

- Use only in a designated chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).
- Avoid inhalation of any dust or aerosols.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Representative Synthesis of an Alkyl Methanesulfonate

The following is a general procedure for the synthesis of alkyl methanesulfonates, which could be adapted for **erucyl methane sulfonate**, derived from patent literature.

### Materials:

- Erucyl alcohol
- Methanesulfonyl chloride
- Aromatic organic solvent (e.g., toluene, xylene)
- Tertiary amine (e.g., triethylamine)
- Aqueous solution of an alkali metal carbonate (e.g., sodium carbonate)

### Procedure:

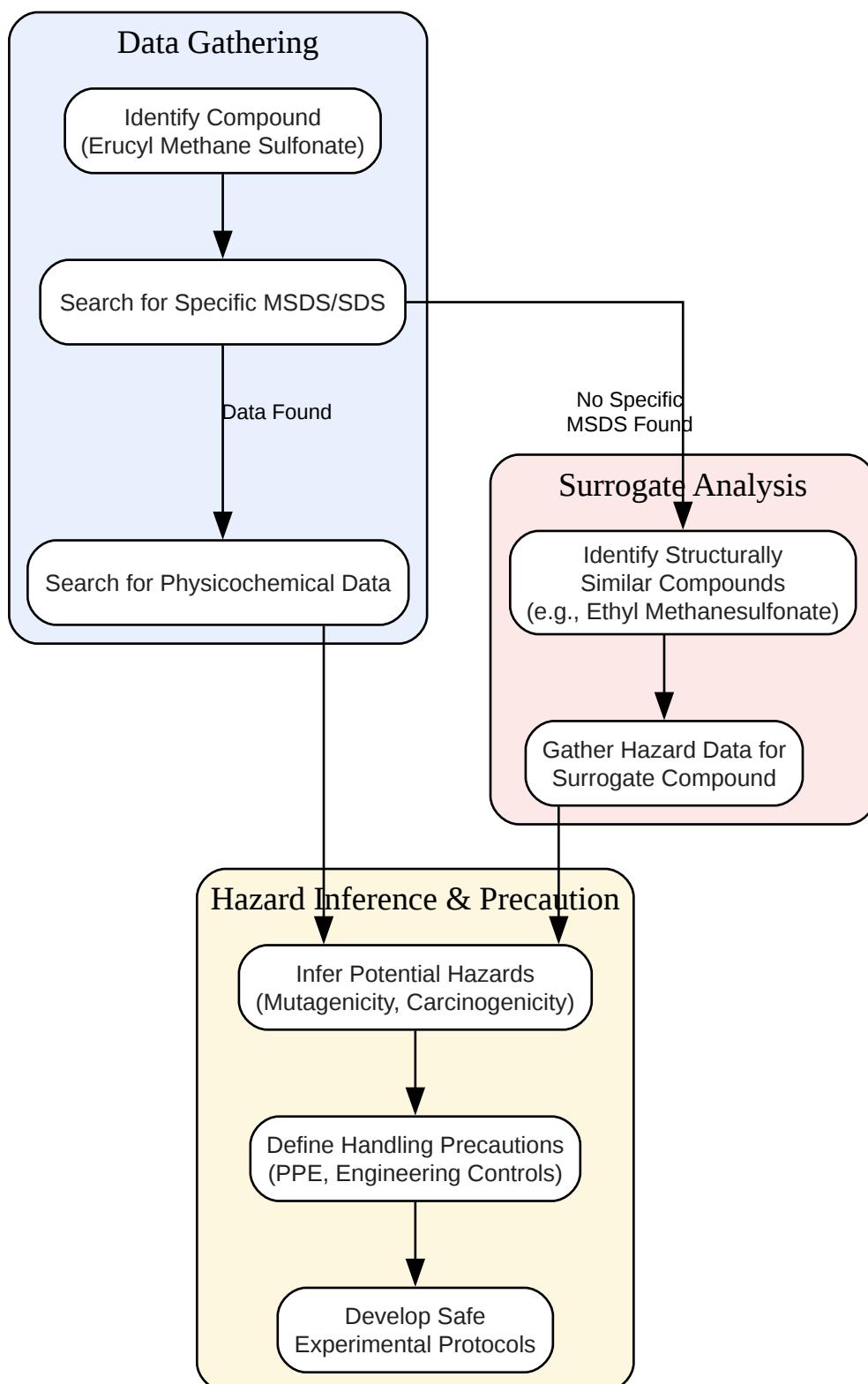
- In a reaction vessel under an inert atmosphere (e.g., nitrogen), dissolve erucyl alcohol and methanesulfonyl chloride in the aromatic organic solvent.
- Cool the mixture to 10-15°C.
- Slowly add the tertiary amine dropwise to the solution while maintaining the temperature.
- Allow the reaction to proceed for several hours.

- Wash the resulting solution with the aqueous alkali metal carbonate solution to neutralize any remaining acid and remove impurities.
- Separate the organic layer.
- The solvent can be removed under reduced pressure to yield the crude **erucyl methane sulfonate**, which can then be further purified.

## Visualizations

### Hazard Assessment Workflow

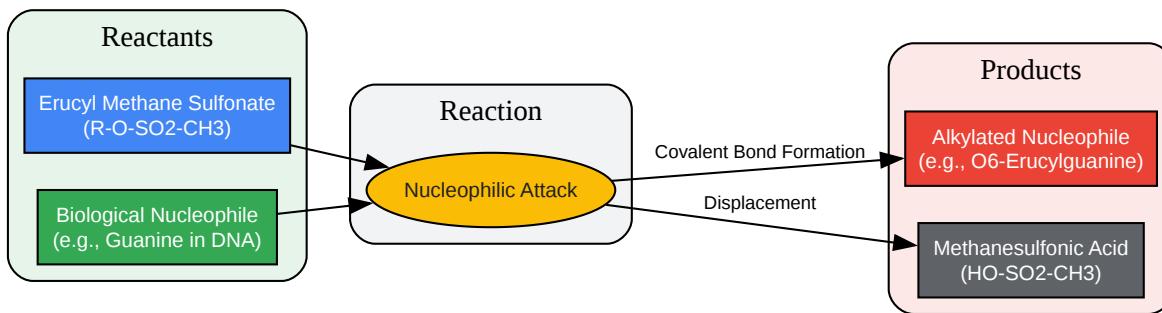
The following diagram illustrates a logical workflow for assessing the hazards of a compound with limited safety data, such as **erucyl methane sulfonate**.

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Caption: A workflow for hazard assessment of chemicals with limited safety data.

## Alkylating Agent Mechanism of Action

This diagram illustrates the general mechanism by which an alkylating agent like a methanesulfonate can modify a biological nucleophile, such as a DNA base, leading to potential mutagenesis.



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Caption: General mechanism of action for an alkylating methanesulfonate.

## First Aid Measures

The following first-aid measures are based on the known hazards of similar alkylating agents.

- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Disposal Considerations

Dispose of this material and its container as hazardous waste. Do not allow it to enter drains or the environment. Follow all local, state, and federal regulations for hazardous waste disposal.

This guide is intended for informational purposes only and should not be considered a substitute for a formal MSDS. It is the responsibility of the user to conduct a thorough risk assessment before handling **erucyl methane sulfonate**.

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